

(R)-(+)-1,2-Epoxyheptane: A Versatile Chiral Building Block for Asymmetric Synthesis

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Compound of Interest

Compound Name: (R)-(+)-1,2-Epoxyheptane

CAS No.: 110549-07-0

Cat. No.: B017894

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Abstract: This technical guide provides an in-depth analysis of **(R)-(+)-1,2-Epoxyheptane**, a valuable chiral building block in modern organic synthesis. We explore its fundamental properties, state-of-the-art synthetic methodologies, core reactivity, and applications in the construction of complex, high-value molecules. This document is intended for researchers, chemists, and drug development professionals seeking to leverage the unique stereochemical attributes of this epoxide for asymmetric synthesis. Key sections include detailed, field-tested protocols for its preparation via Hydrolytic Kinetic Resolution (HKR) and its subsequent functionalization through nucleophilic ring-opening, providing a practical framework for its use in pharmaceutical and fine chemical research and development.

Section 1: The Central Role of Chirality in Modern Chemistry

Introduction to Chirality and Enantiomers

Chiral molecules are compounds that are non-superimposable on their mirror images, much like a person's left and right hands.^[1] These mirror images are known as enantiomers. While enantiomers share identical physical properties such as boiling point and density, they differ in

their interaction with plane-polarized light and, most critically, in their interactions with other chiral molecules. Living systems are inherently chiral, composed of macromolecules like proteins and nucleic acids that exhibit strict stereoselectivity.^[2]

The Imperative for Enantiopure Compounds in Drug Development

The stereoselectivity of biological systems makes the use of single-enantiomer drugs a critical consideration in pharmaceutical development.^{[2][3]} The three-dimensional arrangement of a drug molecule dictates its complementarity with its biological target; consequently, one enantiomer may exhibit high therapeutic activity while the other could be less active or even toxic.^{[1][2]} Regulatory bodies like the FDA have established guidelines that necessitate the evaluation of individual enantiomers in a drug candidate, driving a significant demand for chiral intermediates and building blocks.^{[2][4]} Chiral building blocks, such as **(R)-(+)-1,2-Epoxyheptane**, are foundational molecular fragments that enable the efficient and precise construction of these complex, enantiomerically pure active pharmaceutical ingredients (APIs).^{[2][4][5]}

Section 2: (R)-(+)-1,2-Epoxyheptane: Physicochemical and Safety Profile

(R)-(+)-1,2-Epoxyheptane, also known as (2R)-2-pentyloxirane, is a terminal epoxide featuring a seven-carbon chain with a stereocenter at the C2 position. This structure makes it an ideal precursor for introducing a chiral hydroxyl group and a functionalized linear chain in a single, stereocontrolled operation.

Structural and Chemical Properties

The key physicochemical properties of **(R)-(+)-1,2-Epoxyheptane** are summarized below, providing essential data for experimental design and process scale-up.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	[6][7]
Molecular Weight	114.19 g/mol	[6][7]
IUPAC Name	(2R)-2-pentyloxirane	[6][7]
CAS Number	110549-07-0	[6]
Appearance	Liquid	[8]
Density	0.836 g/mL at 25°C	[7]
Boiling Point	56°C at 30 mmHg	[7]
Optical Rotation	[α] _D ²⁰ +10° (neat)	[9] (Value for analogous epoxybutane)

Safety and Handling Guidelines

(R)-(+)-1,2-Epoxyheptane is a reactive chemical intermediate. Adherence to standard laboratory safety protocols is mandatory.

Hazard Statement	GHS Classification	Precautionary Measures
H225: Highly flammable liquid and vapor	Flammable liquids (Category 2)	Keep away from heat, sparks, and open flames. Use in a well-ventilated area or fume hood. [6]
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)	Do not ingest. Wash hands thoroughly after handling. [6]
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)	Wear protective gloves and clothing. [6] [10]
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	Wear safety glasses or goggles. [6] [10]
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)	Avoid inhaling vapors. Use respiratory protection if ventilation is inadequate. [6]

Section 3: Synthesis of Enantiopure (R)-(+)-1,2-Epoxyheptane

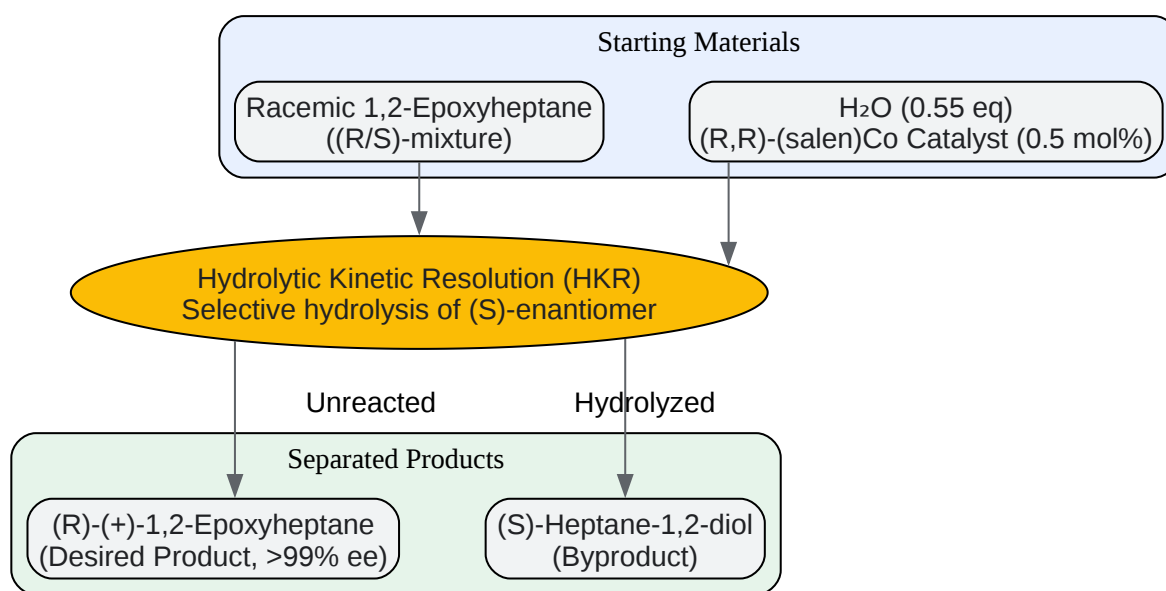
The reliable synthesis of enantiomerically pure epoxides is paramount to their utility. While several methods exist, the Jacobsen Hydrolytic Kinetic Resolution (HKR) of terminal epoxides stands out as a highly efficient, practical, and scalable technology.[\[11\]](#)

Gold Standard Method: Jacobsen Hydrolytic Kinetic Resolution (HKR)

HKR is a powerful method that resolves a racemic mixture of a terminal epoxide into one highly enantioenriched epoxide and one enantioenriched 1,2-diol.[\[11\]](#) The process is catalyzed by a chiral (salen)Co(III) complex, which preferentially catalyzes the hydrolysis (ring-opening with water) of one enantiomer of the epoxide, leaving the other, less reactive enantiomer unconsumed and therefore enriched.[\[12\]](#)[\[13\]](#)[\[14\]](#)

For the synthesis of **(R)-(+)-1,2-Epoxyheptane**, the (R,R)-Jacobsen catalyst is employed. It selectively hydrolyzes the (S)-enantiomer of racemic 1,2-epoxyheptane, leaving the desired

(R)-enantiomer behind in high enantiomeric excess (>99% ee).[12] The key advantages of this method are its operational simplicity (often requiring no additional solvent), the use of water as the resolving agent, and the low catalyst loadings required.[11]



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Fig 2. Regioselectivity in Epoxide Ring-Opening Reactions.

Detailed Experimental Protocol: Azide-mediated Ring Opening

This protocol details the synthesis of (R)-1-azidoheptan-2-ol, a versatile intermediate that can be readily reduced to a primary amine.

- **Rationale:** Sodium azide (NaN₃) is an excellent nucleophile for epoxide ring-opening. The reaction is typically performed in a protic solvent mixture like ethanol/water to facilitate the solubility of both the organic epoxide and the inorganic azide salt. Ammonium chloride acts as a mild proton source to buffer the reaction and protonate the resulting alkoxide.

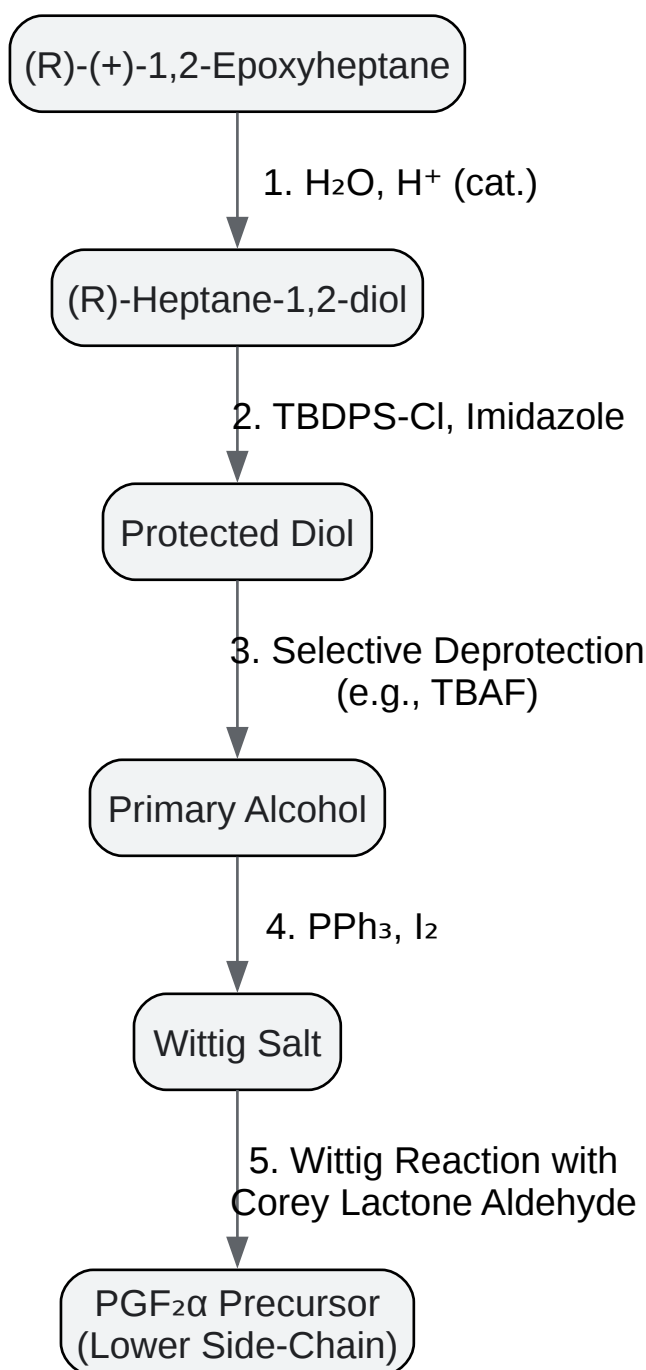
- Procedure:
 - In a round-bottom flask, dissolve **(R)-(+)-1,2-Epoxyheptane** (1.0 eq) in a 4:1 mixture of ethanol and water (0.2 M).
 - Add sodium azide (1.5 eq) and ammonium chloride (1.2 eq) to the solution.
 - Heat the mixture to reflux (approx. 80-90°C) and stir for 8-12 hours. Monitor the reaction by TLC.
 - After cooling to room temperature, remove the ethanol under reduced pressure.
 - Add water to the residue and extract the product with ethyl acetate (3x).
 - Combine the organic extracts, wash with brine, dry over anhydrous Na₂SO₄, and filter.
 - Concentrate the filtrate under reduced pressure. The crude (R)-1-azidoheptan-2-ol can be purified by column chromatography on silica gel if necessary.

Section 5: Application in the Synthesis of Bioactive Molecules

The true value of **(R)-(+)-1,2-Epoxyheptane** is demonstrated in its application as a key starting material in multi-step syntheses of biologically active molecules, such as prostaglandins, which are lipid compounds with a wide range of physiological effects. [\[15\]](#)[\[16\]](#)

Case Study: Synthesis of a Prostaglandin F₂α Lower Side-Chain Precursor

Prostaglandin F₂α (PGF₂α) contains two side chains attached to a cyclopentane core. The lower (omega) chain is often constructed from a C7 building block. **(R)-(+)-1,2-Epoxyheptane** is an ideal precursor for this fragment. The following scheme illustrates a plausible synthetic route to a key intermediate.



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Fig 3. Synthetic pathway to a PGF₂α side-chain precursor.

- Step 1 (Hydrolysis): Acid-catalyzed hydrolysis of the epoxide yields (R)-heptane-1,2-diol. [17]*
- Step 2 (Protection): The primary alcohol is selectively protected with a bulky silyl group like TBDPS-Cl, leaving the secondary alcohol free.

- Step 3 (Oxidation & Deprotection): The secondary alcohol is oxidized (e.g., Swern or Dess-Martin oxidation) to a ketone. The primary silyl ether is then selectively cleaved.
- Step 4 (Wittig Salt Formation): The resulting primary alcohol is converted to an iodide and then to a phosphonium salt.
- Step 5 (Wittig Reaction): The ylide generated from the phosphonium salt is reacted with the aldehyde derived from the "Corey lactone" (the upper part of the prostaglandin) to form the complete carbon skeleton of the target molecule.

Section 6: Quality Control and Analytical Characterization

Ensuring the enantiomeric purity of the chiral building block is critical. Chiral gas chromatography (GC) is the standard method for determining the enantiomeric excess (% ee) of volatile compounds like 1,2-epoxyheptane.

Protocol: Determination of Enantiomeric Excess (% ee) by Chiral GC

- Rationale: A chiral stationary phase within the GC column interacts differently with the two enantiomers of the analyte, causing them to elute at different times (retention times). By integrating the area of the two corresponding peaks, the ratio of the enantiomers can be accurately determined.
- Instrumentation and Conditions:
 - GC System: Agilent 7890 or equivalent, equipped with a Flame Ionization Detector (FID).
 - Column: Chiral GC column, e.g., Cyclodex-B or similar β -cyclodextrin-based phase.
 - Carrier Gas: Helium or Hydrogen.
 - Injector Temperature: 200°C.
 - Detector Temperature: 250°C.

- Oven Program: Isothermal at 60-80°C, or a slow ramp (e.g., 2°C/min) may be required to achieve baseline separation. The exact conditions must be optimized for the specific column used.
- Procedure:
 - Prepare a dilute solution of the **(R)-(+)-1,2-Epoxyheptane** sample in a suitable solvent (e.g., hexane or DCM).
 - Prepare a standard of the racemic 1,2-epoxyheptane to identify the retention times of both the (R) and (S) enantiomers.
 - Inject a small volume (e.g., 1 µL) of the racemic standard to confirm peak separation and identify the two enantiomer peaks.
 - Inject the sample solution under the same conditions.
 - Integrate the peak areas for the (R) and (S) enantiomers in the sample chromatogram.
 - Calculate the enantiomeric excess using the formula: $\% ee = [(Area_R - Area_S) / (Area_R + Area_S)] \times 100\%$

Section 7: Conclusion and Future Outlook

(R)-(+)-1,2-Epoxyheptane is a powerful and versatile chiral building block whose value is firmly established in asymmetric synthesis. Its predictable reactivity, combined with highly efficient methods for its enantioselective synthesis like the Jacobsen HKR, makes it an indispensable tool for chemists in pharmaceutical and materials science. The ability to introduce a defined stereocenter and a readily functionalizable chain in one step ensures its continued application in the synthesis of complex natural products, advanced drug candidates, and other high-value chiral molecules. Future developments will likely focus on integrating this building block into novel catalytic cascades and biocatalytic pathways to further enhance synthetic efficiency and sustainability.

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